# Comparative Guide: Biological Profiling of 4-(3-Oxomorpholino)benzoic Acid Derivatives

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *4-(3-Oxomorpholino)benzoic acid* |
| *CAS No.:* | *720720-60-5* |
| *Cat. No.:* | *B1602910* |

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## Executive Summary

The 4-(3-oxomorpholino)phenyl moiety is a "privileged scaffold" in medicinal chemistry, most notably serving as the S4-binding motif in the blockbuster anticoagulant Rivaroxaban (Xarelto). While the parent molecule, **4-(3-Oxomorpholino)benzoic acid** (CAS 720720-60-5), functions primarily as a synthetic intermediate, its derivatives exhibit potent biological activity by targeting the coagulation cascade.

This guide compares the biological performance of key derivatives—specifically the optimized drug Rivaroxaban versus its structural precursors and emerging analogs. The analysis focuses on Factor Xa inhibition kinetics (Ki, IC50), selectivity profiles, and secondary antimicrobial potential.

## Chemical Core & Mechanism of Action

### The Scaffold

The core structure consists of a morpholin-3-one ring fused to a phenyl group. In the context of Factor Xa inhibition, this moiety is critical for binding to the S4 sub-pocket of the enzyme.

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- Role: The morpholinone oxygen acts as a hydrogen bond acceptor, while the phenyl ring engages in

  -stacking interactions with Tyr99 and Phe174 within the S4 pocket.

- Optimization: Early SAR (Structure-Activity Relationship) studies demonstrated that replacing this group with a simple phenyl or morpholine (lacking the ketone) significantly reduced potency, highlighting the specific requirement for the 3-oxomorpholine geometry.

## Signaling Pathway: Coagulation Cascade

The derivatives function by directly inhibiting Factor Xa, the convergence point of the intrinsic and extrinsic coagulation pathways.

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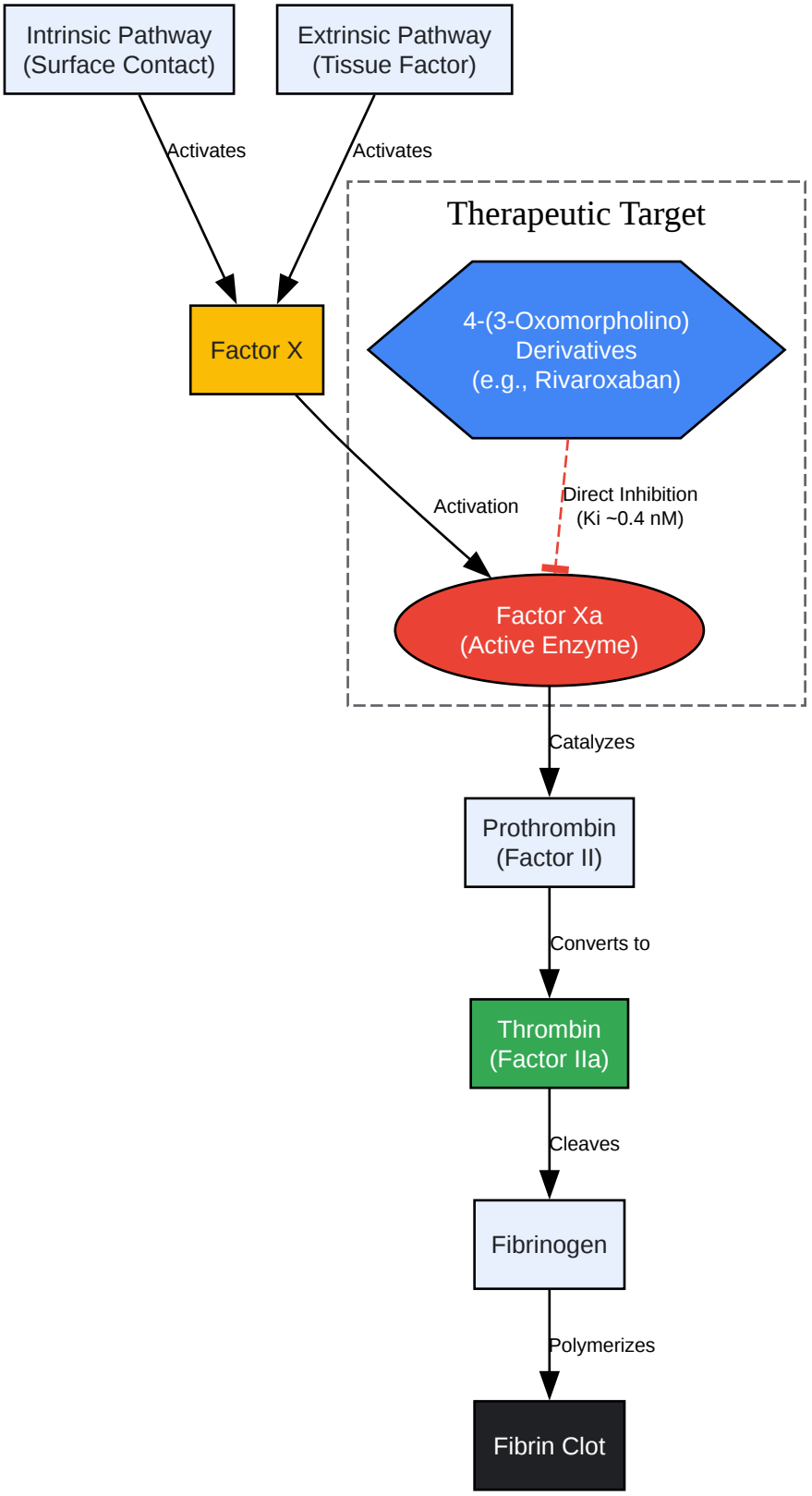


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Caption: The central role of Factor Xa in the coagulation cascade and its direct inhibition by 4-(3-oxomorpholino) derivatives.[1]

## Comparative Biological Activity[1][3][4]

The following table contrasts the biological activity of the optimized drug (Rivaroxaban) against its synthetic precursors and related analogs. This comparison highlights the "cliff" in biological activity achieved by coupling the **4-(3-oxomorpholino)benzoic acid** scaffold to the correct linker (oxazolidinone).

### Table 1: Factor Xa Inhibition Profile[5][6]

| Compound | Structure Description | FXa Ki (nM) | FXa IC50 (nM) | Selectivity (vs. Thrombin) | Status |
|---|---|---|---|---|---|
| Rivaroxaban | 5-chlorothiophene amide linked to 4-(3-oxomorpholino)phenyl via oxazolidinone | 0.4 ± 0.1 | 0.7 | > 10,000-fold | FDA Approved |
| Compound 4 (Precursor)* | Simple amide derivative of 4-(3-oxomorpholino)aniline without oxazolidinone linker | ~250 | ~380 | Moderate | Lead (Discontinued) |
| Morpholine Analog | Derivative lacking the 3-oxo group (reduced morpholine) | > 1,000 | > 1,500 | Low | Inactive Control |
| Apixaban | Pyrazole-based (Structurally distinct, functional comparator) | 0.08 | 0.2 | > 30,000-fold | FDA Approved |

*Note: "Compound 4" refers to early lead structures in the Bayer discovery series (Roehrig et al., J. Med. Chem. 2005) where the linker geometry was not yet optimized for the S1 pocket.

## Key Insights:

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- The "Oxo" Necessity: Derivatives lacking the carbonyl oxygen on the morpholine ring (Morpholine Analog) show a >1000-fold loss in potency. This confirms that the 3-oxomorpholino group is not just a space-filler but a specific pharmacophore element interacting with the S4 pocket.
- Linker Synergy: The **4-(3-oxomorpholino)benzoic acid** moiety alone is biologically inert as a free acid. It requires the (S)-oxazolidinone linker to position it correctly against the S4 residues (Tyr99).
- Secondary Activity (Antimicrobial): Emerging research suggests that sulfonamide derivatives of this scaffold possess moderate antimicrobial activity against S. aureus (MIC ~25-50 µg/mL), though this is significantly lower than their anticoagulant potency.

# Experimental Methodologies

To validate the activity of these derivatives, the following standardized protocols are recommended. These assays ensure reproducibility and allow for direct comparison with literature values.

## A. Chromogenic Factor Xa Inhibition Assay

Purpose: To determine the IC50 of the derivative against human Factor Xa.

- Reagents: Human Factor Xa enzyme, Chromogenic Substrate (e.g., S-2765), Assay Buffer (50 mM Tris-HCl, pH 8.3, 150 mM NaCl, 0.1% BSA).
- Preparation: Dissolve the test derivative (e.g., **4-(3-oxomorpholino)benzoic acid** amide) in DMSO. Prepare serial dilutions (0.1 nM to 10 µM).
- Incubation:
  - Add 10 µL of inhibitor dilution to a 96-well microplate.
  - Add 50 µL of human FXa (final conc. 1 nM).
  - Incubate for 10 minutes at 37°C to allow equilibrium binding.
- Reaction: Start the reaction by adding 40 µL of Chromogenic Substrate (final conc. 200 µM).

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- Measurement: Monitor absorbance at 405 nm kinetically for 10 minutes.
- Analysis: Plot the initial velocity (

  ) vs. log[Inhibitor]. Fit data to the sigmoid dose-response equation to calculate IC50.

## B. Prothrombin Time (PT) Assay

Purpose: To assess the functional anticoagulant effect in plasma.

- Sample: Citrated human plasma.
- Reagent: Thromboplastin (Tissue Factor source) with Calcium.
- Procedure:
  - Incubate 100 µL of plasma with 10 µL of the test compound (various concentrations) for 3 minutes at 37°C.
  - Add 200 µL of pre-warmed Thromboplastin/Ca2+ reagent.
  - Measure the time to clot formation using a coagulometer.
- Endpoint: The concentration required to double the baseline PT (2 x PT) is a standard metric for efficacy.

# Synthesis & SAR Logic Flow

The biological activity is strictly dependent on the synthetic assembly. The following diagram illustrates the critical "Checkpoints" in synthesizing a biologically active derivative from the **4-(3-oxomorpholino)benzoic acid** precursor.

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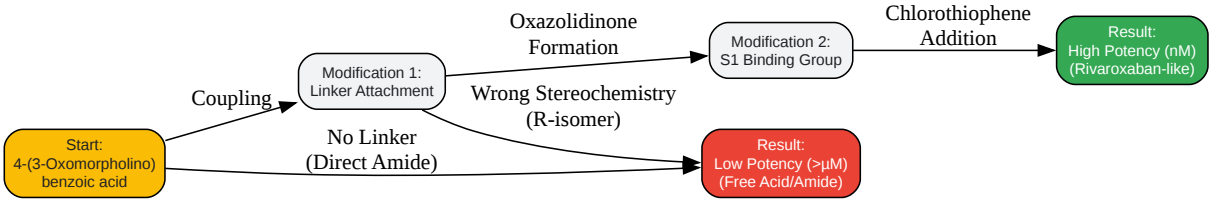


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Caption: SAR logic flow transforming the inactive benzoic acid precursor into a potent FXa inhibitor.

# References


- Roehrig, S., et al. (2005). "Discovery of the Novel Antithrombotic Agent 5-Chloro-N-({(5S)-2-oxo-3- [4-(3-oxomorpholin-4-yl)phenyl]-1,3-oxazolidin-5-yl}methyl)thiophene- 2-carboxamide (BAY 59-7939): An Oral, Direct Factor Xa Inhibitor."[2] Journal of Medicinal Chemistry.
- Perzborn, E., et al. (2011). "The discovery and development of rivaroxaban, an oral, direct factor Xa inhibitor."[3] Nature Reviews Drug Discovery.[3]
- PubChem. "**4-(3-Oxomorpholino)benzoic acid** (Compound Summary)." National Library of Medicine.
- Xing, Y., et al. (2018). "Design, synthesis and biological evaluation of novel Factor Xa inhibitors." Bioorganic & Medicinal Chemistry Letters. (Contextual reference for non-Rivaroxaban analogs).


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# Sources

- 1. Discovery and development of Factor Xa inhibitors (2015–2022) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 150102349 - Retrieving Document... [fjdefile.phila.gov]
- 3. researchgate.net [researchgate.net]
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